

Application Notes and Protocols for EW-7195 in Mouse Models of Metastasis

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Compound of Interest

Compound Name: EW-7195

Cat. No.: B8240650

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the in vivo use of **EW-7195**, a potent and selective inhibitor of the TGF- β type I receptor (ALK5), for studying and inhibiting cancer metastasis in preclinical mouse models. The provided protocols are based on established research and are intended to serve as a detailed resource for designing and executing experiments.

Introduction to EW-7195

EW-7195 is a small molecule inhibitor of ALK5 (TGF β R1) kinase with an IC₅₀ of 4.83 nM.^{[1][2]} By selectively targeting ALK5, **EW-7195** effectively blocks the canonical transforming growth factor- β (TGF- β) signaling pathway. This pathway plays a crucial role in the epithelial-to-mesenchymal transition (EMT), a key process in cancer progression and metastasis.^[2] In late-stage cancers, elevated TGF- β levels promote tumor cell invasion and metastasis. **EW-7195** has been shown to inhibit TGF- β 1-induced Smad2 phosphorylation and subsequent nuclear translocation of the Smad2/3 complex, thereby suppressing EMT and inhibiting the metastatic spread of cancer cells to the lungs in various mouse models.^[2]

Quantitative Data Summary

The following tables summarize the key quantitative data for the in vivo application of **EW-7195** in mouse models of breast cancer metastasis.

Table 1: **EW-7195** In Vivo Dosage and Administration

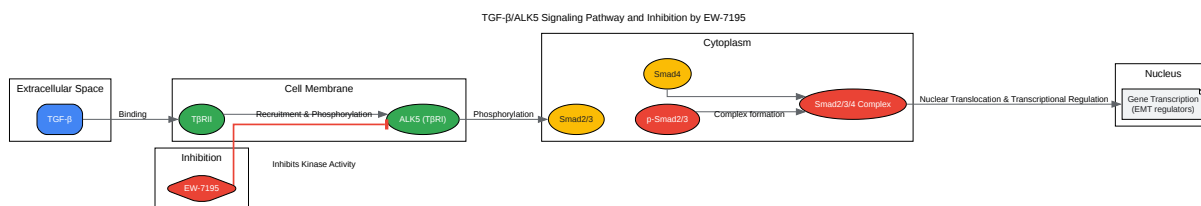
Parameter	Details	Reference
Compound	EW-7195	[1] [2] [3]
Target	ALK5 (TGFβR1) Kinase	[1] [2] [3]
Dosage	40 mg/kg	[1] [3]
Administration Route	Intraperitoneal (i.p.) Injection	[1] [3]
Dosing Frequency	Three times a week	[1] [3]

Table 2: Mouse Models and Treatment Duration for **EW-7195** Anti-Metastatic Studies

Mouse Model	Description	Treatment Duration	Reference
4T1 Orthotopic Xenograft (in Balb/c mice)	A highly metastatic, syngeneic model of breast cancer that spontaneously metastasizes to the lungs.	2.5 weeks	[1] [3]
MMTV/cNeu Transgenic Mice	A genetically engineered mouse model that develops spontaneous mammary tumors that metastasize to the lungs.	3 weeks	[1] [3]

Signaling Pathway

EW-7195 exerts its anti-metastatic effects by inhibiting the TGF-β/ALK5/Smad signaling pathway. The diagram below illustrates the mechanism of action.



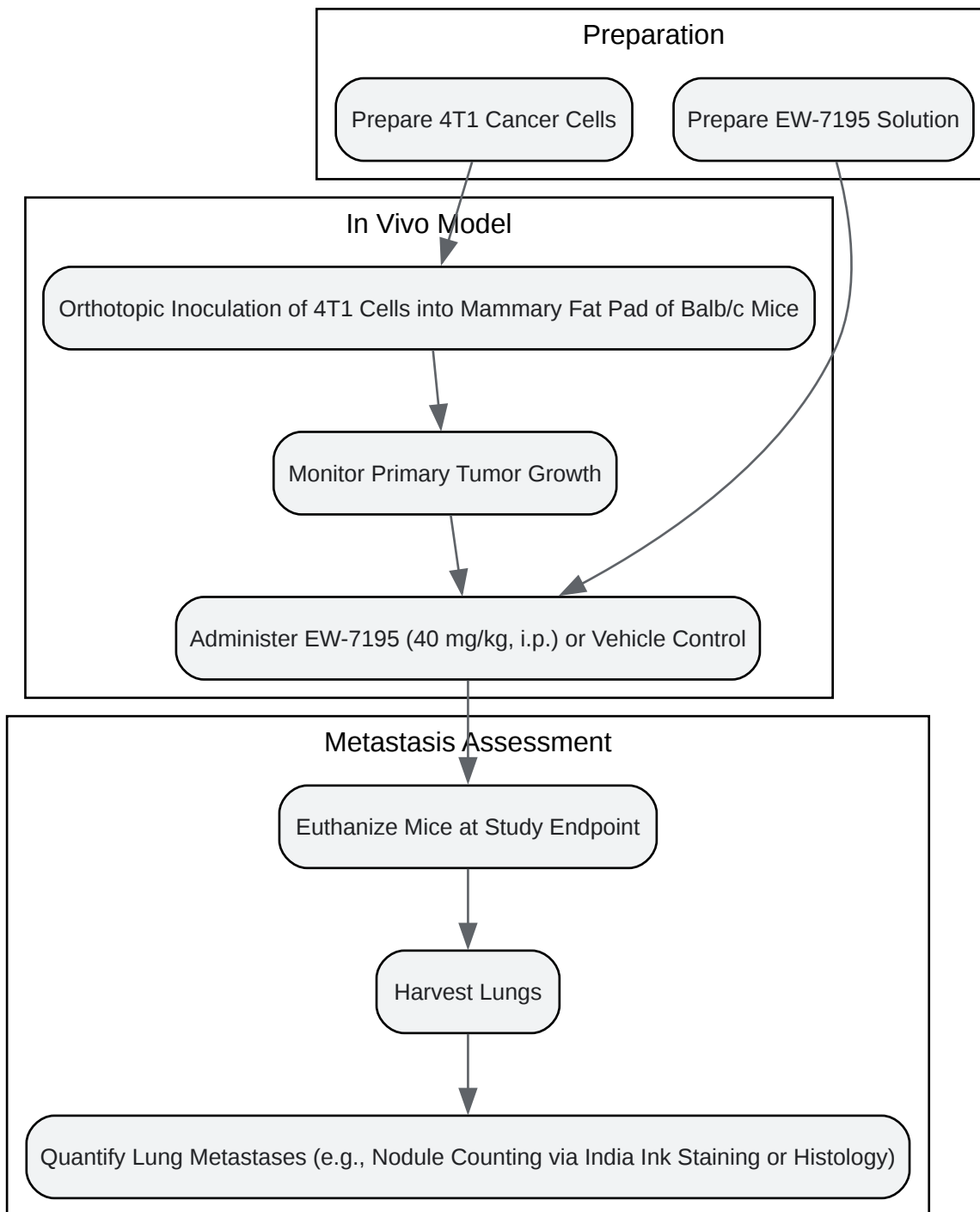
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Caption: Mechanism of **EW-7195** action on the TGF- β signaling pathway.

Experimental Workflow

The following diagram outlines a typical experimental workflow for evaluating the *in vivo* efficacy of **EW-7195** in a mouse model of metastasis.

In Vivo Efficacy Study of EW-7195

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References

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